Disperse Red 74

Specification

• CAS No.: 61703-11-5
• Molecular Formula: C22H25N5O7
• Molecular Weight: 471.5
• IUPAC Name: 2-[4-[(3-acetamido-4-nitrophenyl)diazenyl]-N-(2-acetyloxyethyl)anilino]ethyl acetate
• Standard InChI: InChI=1S/C22H25N5O7/c1-15(28)23-21-14-19(6-9-22(21)27(31)32)25-24-18-4-7-20(8-5-18)26(10-12-33-16(2)29)11-13-34-17(3)30/h4-9,14H,10-13H2,1-3H3,(H,23,28)
• Standard InChI Key: AQMBXXOAUHJZIT-UHFFFAOYSA-N
• SMILES: CC(=O)NC1=C(C=CC(=C1)N=NC2=CC=C(C=C2)N(CCOC(=O)C)CCOC(=O)C)[N+](=O)[O-]
• Canonical SMILES: CC(=O)NC1=C(C=CC(=C1)N=NC2=CC=C(C=C2)N(CCOC(=O)C)CCOC(=O)C)[N+](=O)[O-]

Introduction

Chemical Identity and Structural Characteristics

Disperse Red 74 belongs to the monoazo class of dyes, featuring a diazenyl group (-N=N-) bridging aromatic systems. Its molecular formula is C₂₂H₂₅N₅O₇, with a molecular weight of 471.46 g/mol and a CAS Registry Number of 61703-11-5. The compound’s IUPAC name, 2-[4-[(3-acetamido-4-nitrophenyl)diazenyl]-N-(2-acetyloxyethyl)anilino]ethyl acetate, reflects its acetylated amine and nitro functional groups.

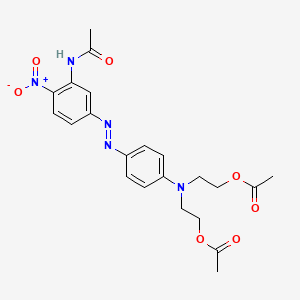

Molecular Architecture

The dye’s structure comprises:

• A 4-nitroaniline diazo component linked to a 3-acetamido-N,N-bis(2-acetoxyethyl)benzeneamine coupling partner.

• Two acetyloxyethyl groups enhancing solubility in organic solvents like ethanol and acetone.

• A nitro group (-NO₂) at the para position, contributing to electron withdrawal and chromophoric intensity.

Table 1: Key Chemical Properties of Disperse Red 74

Property	Value/Description
Molecular Formula	C₂₂H₂₅N₅O₇
Molecular Weight	471.46 g/mol
CAS Number	61703-11-5
Solubility	Ethanol, acetone
Thermal Stability	Stable at 130°C (dyeing conditions)
Spectral Absorption	λₘₐₓ ≈ 500–520 nm (yellow-red)

Synthesis and Industrial Production

Disperse Red 74 is synthesized via a two-step azo coupling reaction:

Diazotization

4-Nitrobenzenamine undergoes diazotization in acidic medium (HCl, NaNO₂) at 0–5°C to form a diazonium salt.

Coupling Reaction

The diazonium salt reacts with 3-acetamido-N,N-bis(2-acetoxyethyl)benzeneamine in weakly acidic conditions (pH 5–6), yielding the final azo compound. Post-synthesis, the crude dye is purified via crystallization or chromatography to achieve >95% purity.

Critical Parameters:

• pH Control: Maintaining pH 5–6 prevents hydrolysis of acetyl groups.

• Temperature: Reactions conducted below 10°C minimize side reactions.

Physicochemical Properties and Dyeing Behavior

Solubility and Stability

• Solubility: Displays limited water solubility (≤0.1 g/L) but dissolves readily in polar aprotic solvents (e.g., dimethylformamide).

• Metal Ion Sensitivity: Resistant to color changes from Cu²⁺/Fe³⁺ ions but degrades in alkaline conditions (pH >7).

Application in Textiles

Disperse Red 74 is optimized for polyester dyeing via:

• High-Temperature High-Pressure (HTHP) Method: 130°C for 60–90 minutes, achieving deep shades.

• Thermosol Process: 180–210°C for 30–60 seconds, suitable for polyester-cotton blends.

Table 2: Dyeing Performance Across Fiber Types

Fiber Type	Color Yield	Lightfastness	Washfastness
Polyester	Excellent	4–5 (ISO)	4–5
Acetate	Moderate	3–4	3
Polyamide	Good	4	4
Acrylic	Poor	2–3	2

Toxicological and Environmental Considerations

Human Health Risks

• Skin Sensitization: Detected in 44% of synthetic garments, Disperse Red 74 is included in the European baseline patch test series for allergic contact dermatitis.

• Arylamine Release: Hydrolysis or reduction may release 4-nitroaniline and 3-acetamidoaniline, classified as potential mutagens.

Ecotoxicology

• Aquatic Toxicity: LC₅₀ for Daphnia magna ≈ 2.5 mg/L, indicating moderate toxicity.

• Biodegradation: Resists microbial breakdown due to nitro groups, persisting in wastewater systems.

Regulatory Status and Industry Compliance

• EU REACH: Listed under Annex XVII for restricted aromatic amines (<30 ppm).

• OEKO-TEX® Standard 100: Prohibits Disperse Red 74 in Class I (infant textiles).

Analytical Detection Methods

Advanced techniques ensure precise quantification in textiles:

• HPLC-MS/MS: Limits of detection (LOD) ≈ 0.1 µg/g using positive ion mode (m/z 472→ transitions).

• GC-MS: Analyzes arylamine metabolites post-reductive cleavage.

Future Directions and Research Gaps

• Green Chemistry: Developing enzymatic cleavage methods to degrade azo bonds without toxic byproducts.

• Epidemiological Studies: Correlating occupational exposure to Disperse Red 74 with dermatitis incidence.
